

C.I. Reactive Blue 3 solubility and stability

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Compound of Interest

Compound Name: C.I. Reactive blue 3

CAS No.: 12239-37-1

Cat. No.: B1171957

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An In-Depth Technical Guide to the Solubility and Stability of **C.I. Reactive Blue 3**

Authored by a Senior Application Scientist

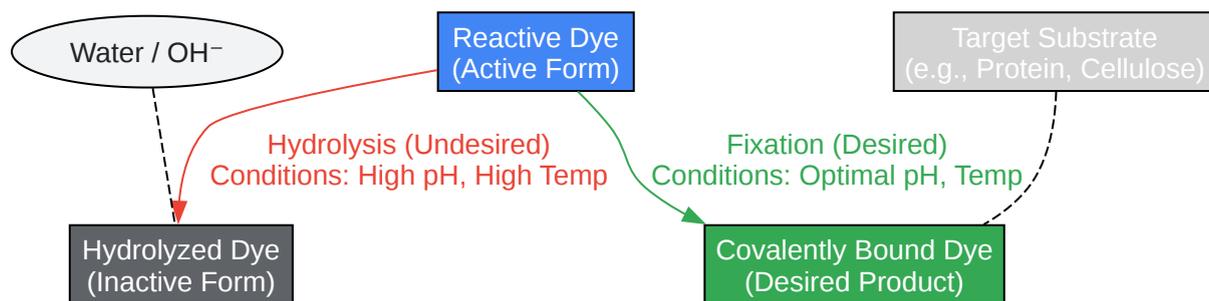
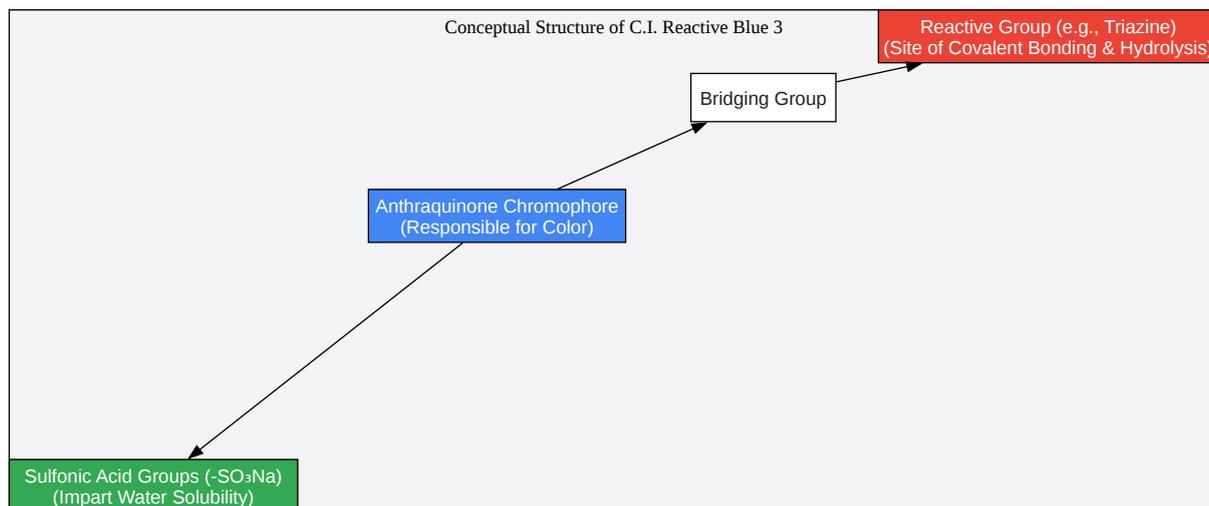
Foreword: Understanding the Molecule in Solution

In the realm of drug development and biomedical research, reactive dyes, originally designed for textiles, have found novel applications as affordable and effective biological ligands, particularly in protein purification and enzyme inhibition studies. **C.I. Reactive Blue 3**, a member of this versatile class of compounds, presents unique characteristics that necessitate a thorough understanding of its behavior in aqueous and solvent-based systems. Its utility is fundamentally governed by two key parameters: its ability to form a stable, homogenous solution (solubility) and its resistance to degradation under experimental conditions (stability).

This guide moves beyond a simple data sheet, offering a deep dive into the physicochemical principles that dictate the solubility and stability of **C.I. Reactive Blue 3**. As application scientists, our goal is not merely to follow protocols but to comprehend the causality behind each step. Why does temperature both aid and hinder our work with this dye? How does the choice of buffer pH predetermine the success of an experiment? This document is structured to answer these questions, providing not only validated protocols but also the scientific rationale required to adapt, troubleshoot, and innovate. We will explore the molecular interactions at play, quantify the impact of environmental variables, and establish robust methodologies for empirical validation.

Physicochemical Profile of C.I. Reactive Blue 3

C.I. Reactive Blue 3 belongs to the family of reactive dyes, which are characterized by a reactive group capable of forming a covalent bond with a substrate. This particular dye is an anthraquinone derivative, which accounts for its vibrant blue color. The core structure contains sulfonic acid groups ($-\text{SO}_3\text{Na}$) that impart significant water solubility. The reactive moiety is typically a triazine ring system, which is susceptible to nucleophilic attack—the very mechanism that allows it to bind to proteins or, undesirably, to hydrolyze in water.



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